

2-Hydroxypropyl stearate CAS number and synonyms

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Compound of Interest

Compound Name: 2-Hydroxypropyl stearate

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An In-depth Technical Guide to 2-Hydroxypropyl Stearate

For researchers, scientists, and drug development professionals, a comprehensive understanding of chemical compounds is paramount. This guide provides a detailed overview of **2-Hydroxypropyl stearate**, a widely used excipient in the pharmaceutical and cosmetic industries.

Chemical Identification

2-Hydroxypropyl stearate is the ester of stearic acid and propylene glycol. Its chemical identity is defined by its CAS number and a variety of synonyms.

Identifier	Value
CAS Number	1323-39-3[1]
Molecular Formula	C21H42O3
Molecular Weight	342.56 g/mol [1]
IUPAC Name	2-hydroxypropyl octadecanoate
Synonyms	Octadecanoic acid, 2-hydroxypropyl ester; Propylene glycol monostearate; 1,2-Propanediol monostearate[2]; Prostearin; Monosteol

Physicochemical and Toxicological Data

The following table summarizes key quantitative data for **2-Hydroxypropyl stearate**, providing a quick reference for its physical properties and toxicological profile.

Property	Value	Source
Density	$0.9 \pm 0.1 \text{ g/cm}^3$	[1][3]
Boiling Point	$447.7 \pm 18.0 \text{ }^\circ\text{C}$ at 760 mmHg	[1][3]
Melting Point	$35 \text{ }^\circ\text{C}$	[1][3]
Flash Point	$166.7 \pm 14.0 \text{ }^\circ\text{C}$	[1][3]
Oral LD50 (Mouse)	26 g/kg	[1]
Intraperitoneal LD50 (Mouse)	200 mg/kg	[1]

Synthesis of 2-Hydroxypropyl Stearate

The industrial production of **2-Hydroxypropyl stearate** primarily involves two main synthetic routes: direct esterification and reaction with propylene oxide.

Experimental Protocol 1: Direct Esterification of Stearic Acid and Propylene Glycol

This method involves the direct reaction of stearic acid with 1,2-propanediol, typically in the presence of a catalyst.

Materials:

- Stearic Acid
- 1,2-Propanediol (Propylene Glycol)
- Catalyst (e.g., p-toluenesulfonic acid, sodium carbonate, potassium carbonate)
- Solvent (optional, e.g., toluene for azeotropic water removal)

- Phosphoric acid (for neutralization if a base catalyst is used)

Procedure:

- Charge a reaction vessel with stearic acid and an excess of 1,2-propanediol.
- If using an acid catalyst and a solvent, add p-toluenesulfonic acid and toluene to the mixture.
- Heat the reaction mixture to reflux (typically 160-180°C) and continuously remove the water formed during the reaction using a Dean-Stark apparatus.[4]
- If using a base catalyst, add the catalyst (e.g., sodium carbonate) to the 1,2-propanediol, stir, and then add the molten stearic acid. The reaction is typically carried out under vacuum (0.06-0.08 MPa).[4]
- Monitor the reaction progress by measuring the acid value of the mixture.
- Once the reaction is complete, cool the mixture. If a base catalyst was used, neutralize the mixture with phosphoric acid.[4]
- The crude product can be purified by distillation to obtain high-purity **2-hydroxypropyl stearate**. [4]

Experimental Protocol 2: Reaction of Stearic Acid with Propylene Oxide

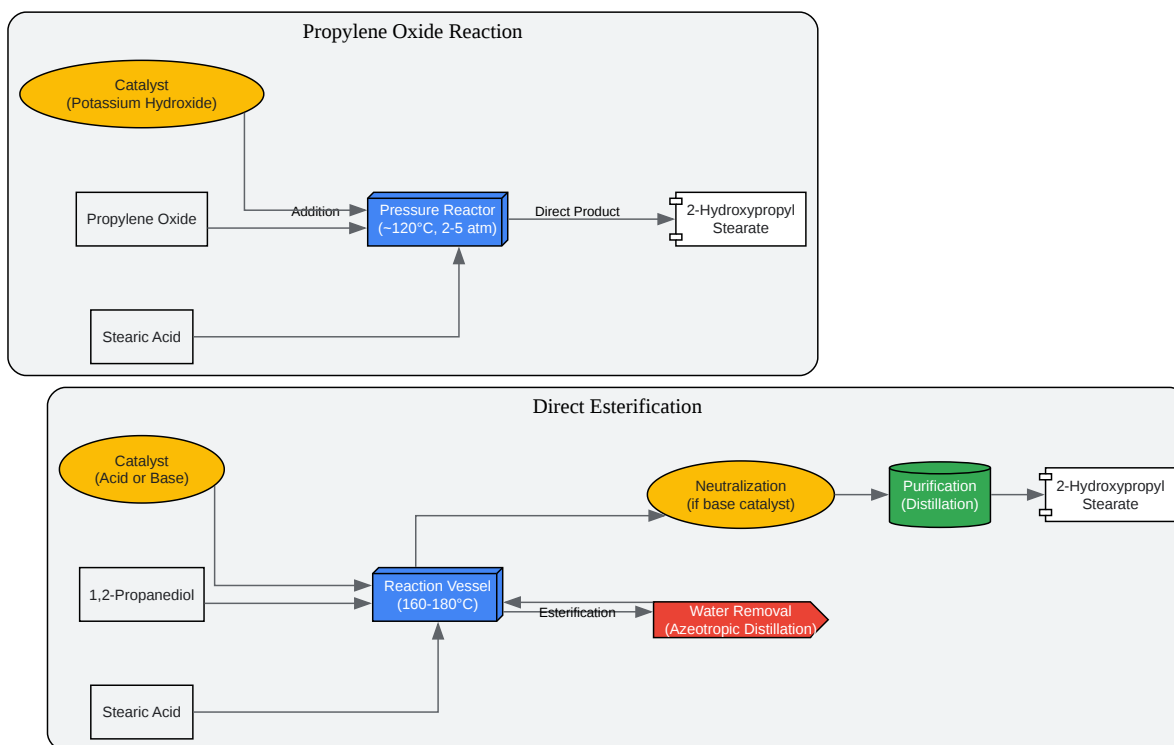
This process offers an alternative route that avoids the formation of water as a byproduct.

Materials:

- Stearic Acid
- Propylene Oxide
- Catalyst (e.g., potassium hydroxide)

Procedure:

- Preheat a mixture of stearic acid and the potassium hydroxide catalyst to approximately 120°C in a pressure reactor.[\[5\]](#)
- Add propylene oxide to the reactor at a pressure of 2 to 5 atmospheres. A molar ratio of 1.0 to 1.2 moles of propylene oxide per mole of stearic acid is typically used.[\[5\]](#)
- Maintain the reaction temperature at around 120°C until the reaction is complete.[\[5\]](#)
- The resulting product is a high-purity propylene glycol monostearate.



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Caption: Chemical synthesis workflows for **2-Hydroxypropyl stearate**.

Applications in Pharmaceutical Formulations

2-Hydroxypropyl stearate is primarily used in the pharmaceutical, cosmetic, and food industries as a lipophilic, non-ionic emulsifier.[6] Its functions in these formulations include:

- **Emulsifier and Stabilizer:** It is used to create stable oil-in-water emulsions. It is often used in combination with other emulsifiers to enhance its effect.
- **Foaming Agent:** It has excellent foaming properties, making it useful in products like whipped toppings and cake batters.^[6]
- **Crystal Modifier:** In shortenings and margarines, it helps to stabilize the crystal structure.
- **Dispersing Aid:** It aids in the dispersion of components in products like non-dairy creamers.

In pharmaceutical formulations, its role is that of an excipient, contributing to the physical form and stability of the final product rather than having a therapeutic effect.

Analytical Methods

Ensuring the purity of **2-Hydroxypropyl stearate** is crucial for its application. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are powerful techniques for its analysis.

- **High-Performance Liquid Chromatography (HPLC):** Reversed-phase HPLC is a suitable method for the analysis of **2-Hydroxypropyl stearate**. Due to the lack of a strong chromophore, detectors such as an Evaporative Light Scattering Detector (ELSD) or a Charged Aerosol Detector (CAD) are preferred over UV detectors. This allows for the quantification of the main component and the detection of non-volatile impurities without the need for derivatization.
- **Gas Chromatography (GC):** GC can also be used for the analysis of **2-Hydroxypropyl stearate**, particularly for assessing the fatty acid profile. This typically requires a derivatization step to convert the fatty acid esters into more volatile fatty acid methyl esters (FAMES) for analysis.

There is a notable absence of published research on the specific biological activities or signaling pathways of **2-Hydroxypropyl stearate**. Its primary role is well-established as a functional excipient in a variety of formulations.

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References

- 1. 2-Hydroxypropyl stearate | CAS#:1323-39-3 | Chemsrce [chemsrc.com]
- 2. Propylene Glycol Monostearate [drugfuture.com]
- 3. chemigran.com [chemigran.com]
- 4. CN105152929B - A kind of propylene glycol monostearate and its industrial process and application - Google Patents [patents.google.com]
- 5. US3499917A - Process for preparing high molecular content ester of propylene glycol - Google Patents [patents.google.com]
- 6. Propylene Glycol Monostearate Uses in Foods [cnchemsino.com]
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